

KZR-504 degradation and storage conditions

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Compound of Interest

Compound Name: **KZR-504**

Cat. No.: **B15580646**

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KZR-504 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of the selective immunoproteasome inhibitor, **KZR-504**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **KZR-504** solid compound?

A1: For short-term storage (days to weeks), **KZR-504** solid should be kept in a dry, dark place at 0 - 4°C. For long-term storage (months to years), it is recommended to store the solid compound at -20°C.

Q2: How should I prepare and store **KZR-504** stock solutions?

A2: It is crucial to aliquot and store stock solutions to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#) Recommended storage conditions for stock solutions are:

- -80°C for up to 6 months.
- -20°C for up to 1 month.[\[1\]](#)

Stock solutions should be protected from light and stored under a nitrogen atmosphere.[\[1\]](#)

Q3: What are the known degradation pathways for **KZR-504**?

A3: **KZR-504** is a peptide epoxyketone. This class of compounds is primarily susceptible to two main degradation pathways:

- Peptidase Cleavage: Hydrolysis of the peptide bonds.
- Epoxide Hydrolysis: Opening of the reactive epoxide ring.

Forced degradation studies under various stress conditions (acidic, basic, oxidative, thermal, and photolytic) are recommended to fully characterize the degradation profile of **KZR-504**.

Q4: I am observing precipitation in my **KZR-504** solution. What should I do?

A4: If precipitation or phase separation occurs during the preparation of a solution, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#) Ensure you are using an appropriate solvent system as outlined in the solubility protocols.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of compound activity	Improper storage of stock solution (e.g., repeated freeze-thaw cycles, exposure to light).	Aliquot stock solutions into single-use volumes and store at -80°C for long-term use. ^[1] Always protect solutions from light.
Chemical degradation due to inappropriate solvent or pH.	Use recommended solvent systems. For aqueous solutions, ensure the pH is within a stable range (if known) or prepare fresh solutions for each experiment.	
Inconsistent experimental results	Incomplete dissolution of KZR-504.	Visually inspect for any particulate matter before use. If necessary, use sonication to ensure complete dissolution. ^[1] Prepare fresh dilutions from a clear stock solution for each experiment.
Degradation of the compound in the experimental medium.	Assess the stability of KZR-504 in your specific cell culture media or buffer under the experimental conditions (time, temperature). Consider a time-course experiment to determine the window of compound stability.	
Precipitation during dilution	The compound's solubility limit has been exceeded in the new solvent system.	Review the solubility protocols and ensure the final concentration is within the soluble range for the chosen solvent mixture. It may be necessary to adjust the solvent composition.

Data and Protocols

Storage Conditions Summary

Form	Condition	Duration	Notes
Solid	0 - 4°C	Short-term (days to weeks)	Dry and dark environment.
-20°C	Long-term (months to years)	Dry and dark environment.	
Stock Solution	-20°C	Up to 1 month	Protect from light, store under nitrogen. [1]
-80°C	Up to 6 months	Protect from light, store under nitrogen. [1]	

Solubility Protocols

KZR-504 has a solubility of ≥ 2.5 mg/mL (6.05 mM) in the following solvent systems.[\[1\]](#)

Protocol	Solvent System
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline
2	10% DMSO, 90% (20% SBE- β -CD in Saline)
3	10% DMSO, 90% Corn Oil

Example Preparation for Protocol 1 (1 mL total volume):

- To 400 μ L of PEG300, add 100 μ L of a 25 mg/mL **KZR-504** stock solution in DMSO and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of Saline to reach the final volume of 1 mL.

Experimental Protocols

Protocol 1: General Forced Degradation Study

This protocol outlines a general procedure for conducting forced degradation studies on **KZR-504** to identify potential degradation products and pathways. The goal is to achieve 5-20% degradation.

- Preparation of **KZR-504** Solution: Prepare a stock solution of **KZR-504** in an appropriate solvent (e.g., DMSO) and then dilute it with the stressor solution to the desired concentration.
- Stress Conditions:
 - Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Basic Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: Store the solid compound and a solution at 60°C/75% RH for 7 days.
 - Photolytic Degradation: Expose the solid compound and a solution to light with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- Sample Analysis: At specified time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration for analysis.
- Analytical Method: Analyze the stressed samples using a stability-indicating HPLC-UV/MS method.

Protocol 2: Stability-Indicating HPLC-MS Method

This protocol provides a general framework for an analytical method to separate **KZR-504** from its potential degradation products.

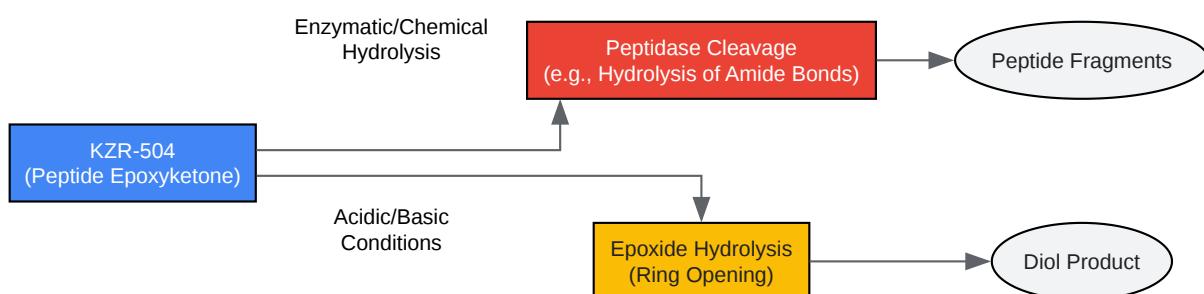
- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:

Time (min)	% Mobile Phase B
0	10
20	90
25	90
26	10

| 30 | 10 |

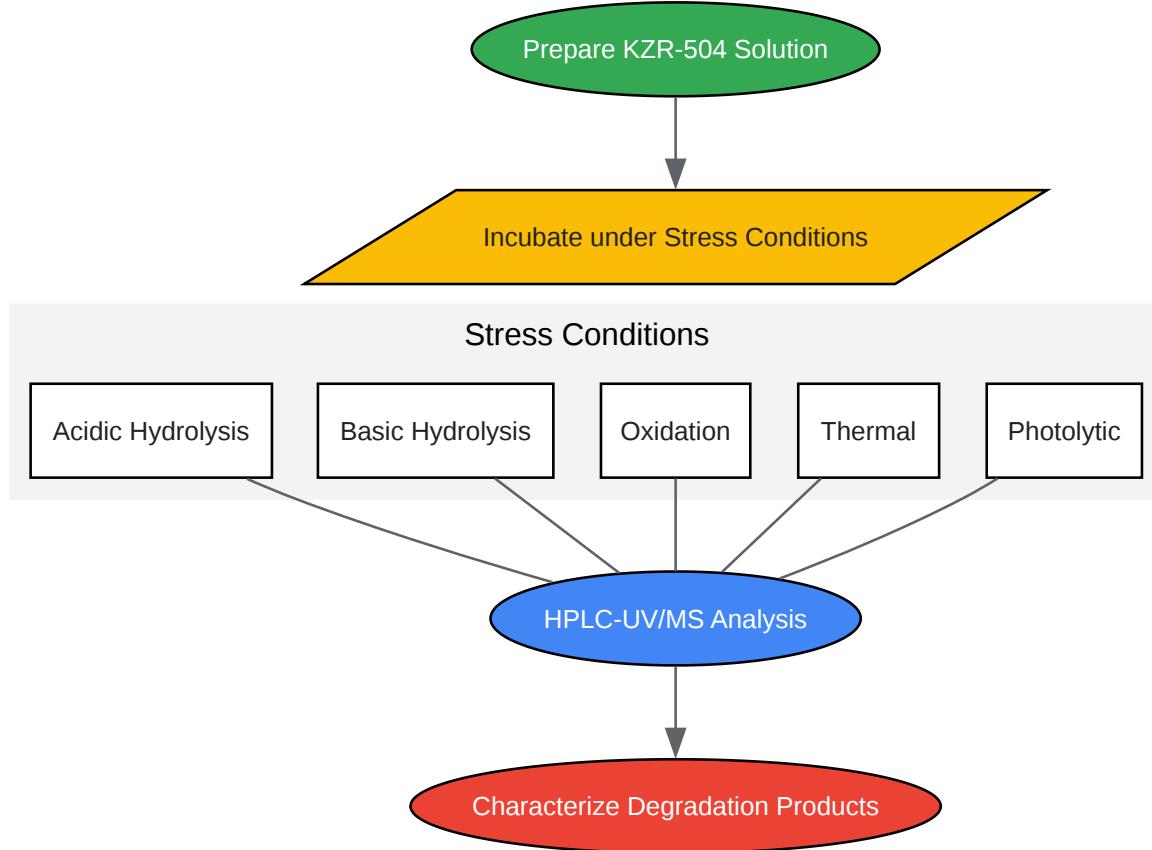
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210-230 nm and Mass Spectrometry (ESI+).
- Column Temperature: 30°C.

Visualizations



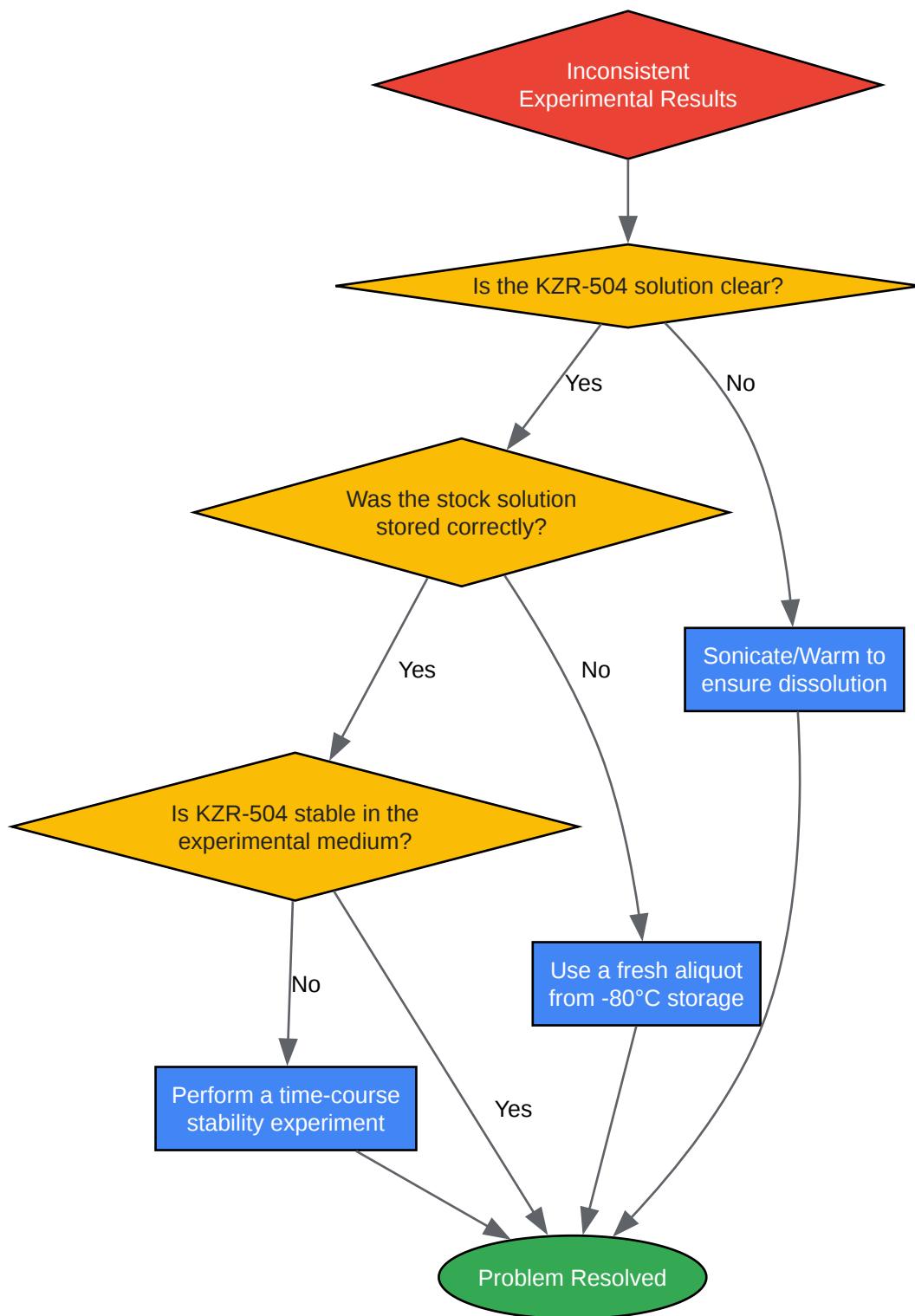
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Caption: Potential degradation pathways of **KZR-504**.



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Caption: Workflow for a forced degradation study of **KZR-504**.



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Caption: Troubleshooting logic for inconsistent **KZR-504** results.

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References

- 1. medchemexpress.com [medchemexpress.com]
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